

Application Notes and Protocol for N-Boc Protection of 6-Hydroxyindole

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Compound of Interest

Compound Name: *tert-Butyl 6-hydroxy-1H-indole-1-carboxylate*

CAS No.: 898746-82-2

Cat. No.: B1343701

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Introduction

The protection of the nitrogen atom in indole rings is a crucial step in the multi-step synthesis of many biologically active compounds and pharmaceuticals. The tert-butoxycarbonyl (Boc) group is one of the most widely used protecting groups for amines due to its stability under various reaction conditions and its facile removal under acidic conditions. This document provides a detailed protocol for the N-Boc protection of 6-hydroxyindole, a common scaffold in medicinal chemistry. The procedure is based on established methods for the N-Boc protection of indoles and other heterocyclic amines.

The reaction involves the treatment of 6-hydroxyindole with di-tert-butyl dicarbonate (Boc_2O) in the presence of a base. The indole nitrogen, being weakly nucleophilic, often requires the presence of a catalyst such as 4-dimethylaminopyridine (DMAP) to facilitate the reaction. The hydroxyl group at the 6-position is generally less reactive than the indole nitrogen under these conditions, allowing for selective N-protection.

Reaction Scheme

The chemical transformation for the N-Boc protection of 6-hydroxyindole is depicted below:

Caption: N-Boc protection of 6-hydroxyindole.

Experimental Protocol

This protocol is adapted from general procedures for the N-Boc protection of indoles.

Materials:

- 6-Hydroxyindole
- Di-tert-butyl dicarbonate (Boc_2O)
- 4-(Dimethylamino)pyridine (DMAP)
- Anhydrous tetrahydrofuran (THF)
- Ethyl acetate (EtOAc)
- Hexane
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or argon inlet
- Separatory funnel
- Rotary evaporator

- Silica gel for column chromatography

Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (nitrogen or argon), add 6-hydroxyindole (1.0 eq).
- Dissolution: Add anhydrous tetrahydrofuran (THF, approximately 10-20 mL per gram of 6-hydroxyindole) to the flask and stir until the solid is completely dissolved.
- Addition of Reagents: To the stirred solution, add 4-(dimethylaminopyridine) (DMAP, 0.1-0.2 eq) followed by the dropwise addition of a solution of di-tert-butyl dicarbonate (Boc₂O, 1.1-1.5 eq) in a small amount of anhydrous THF.
- Reaction: Stir the reaction mixture at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) using a suitable eluent system (e.g., ethyl acetate/hexane). The reaction is typically complete within 2-12 hours.
- Work-up:
 - Once the reaction is complete, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
 - Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x volume of the aqueous layer).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent to afford the pure **tert-butyl 6-hydroxy-1H-indole-1-carboxylate**.

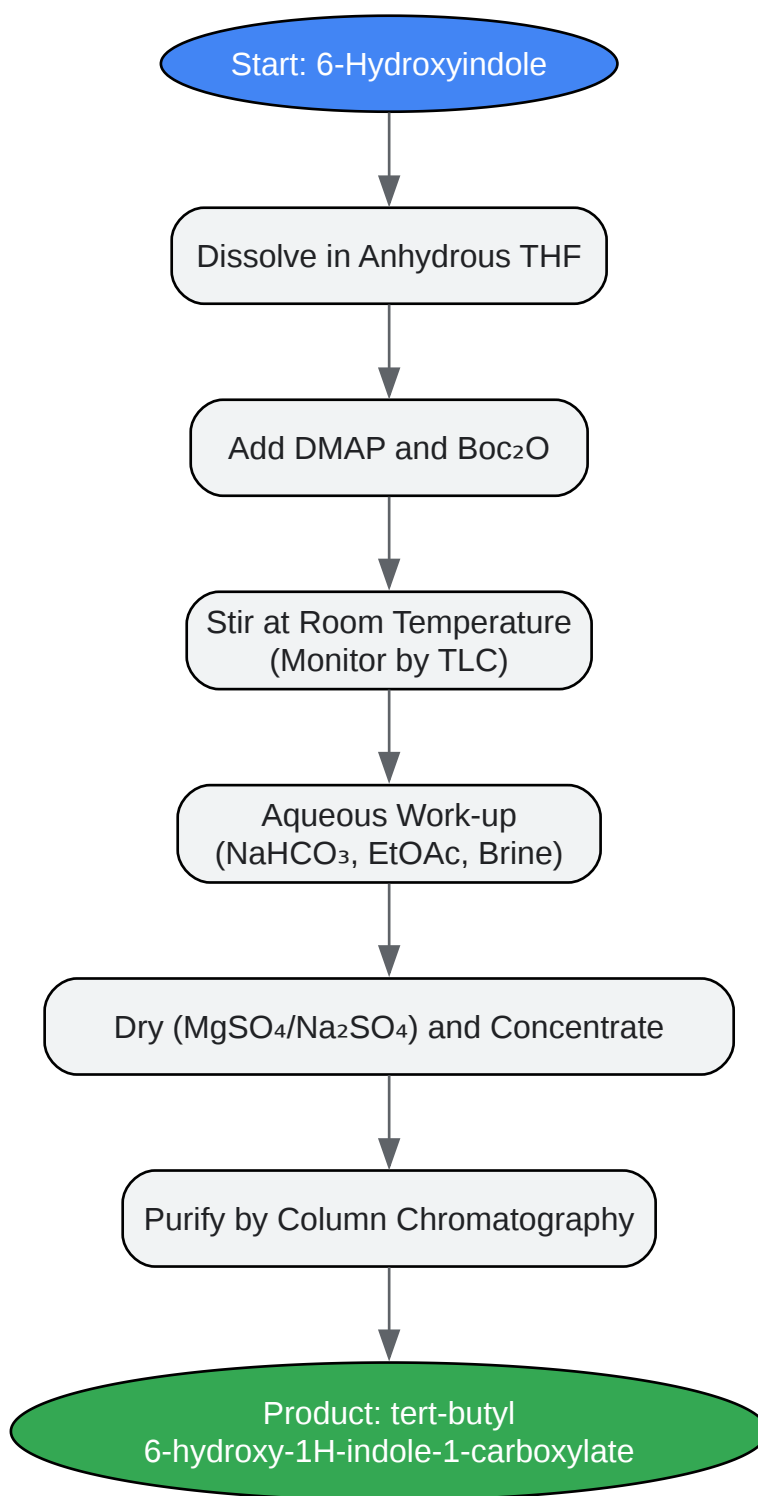
Data Presentation

While a specific literature source detailing the N-Boc protection of 6-hydroxyindole with complete experimental data was not identified in the performed search, the following table presents expected and reported data for the product and structurally similar compounds.

Parameter	6-Hydroxyindole (Starting Material)	tert-butyl 6-hydroxy-1H-indole-1-carboxylate (Product - Expected)	tert-butyl 6-chloro-1H-indole-1-carboxylate (Reference Compound)[1]
Molecular Formula	C ₈ H ₇ NO	C ₁₃ H ₁₅ NO ₃	C ₁₃ H ₁₄ ClNO ₂
Molecular Weight	133.15 g/mol	233.26 g/mol	251.71 g/mol
Appearance	Solid	White to off-white solid	Not Reported
Yield	N/A	High (typically >80%)	Not Reported
¹ H NMR (CDCl ₃ , δ ppm)	Not provided	Expected: ~8.0 (d), ~7.5 (d), ~7.0 (s), ~6.7 (dd), ~6.5 (d), ~5.0 (br s, OH), 1.6 (s, 9H)	8.04 (d, J = 0.8 Hz, 1H), 7.55 (d, J = 8.5 Hz, 1H), 7.48 (d, J = 1.8 Hz, 1H), 7.14 (dd, J = 8.5, 1.9 Hz, 1H), 6.51 (d, J = 3.7 Hz, 1H), 1.66 (s, 9H)
¹³ C NMR (CDCl ₃ , δ ppm)	Not provided	Expected signals for indole core, Boc group, and C-OH	149.5, 134.9, 131.2, 129.8, 124.9, 122.3, 114.7, 106.9, 83.9, 28.2
Mass Spec (m/z)	133 [M] ⁺	Expected: 234 [M+H] ⁺ , 256 [M+Na] ⁺	Not Reported

Experimental Workflow

The following diagram illustrates the key steps in the N-Boc protection of 6-hydroxyindole.



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Caption: Workflow for N-Boc protection.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Di-tert-butyl dicarbonate can cause skin and eye irritation. Handle with care.
- Tetrahydrofuran is flammable and can form explosive peroxides. Use from a freshly opened bottle or test for peroxides before use.
- DMAP is toxic and should be handled with caution.

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References

- 1. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
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